

# ixazomib degradation pathways and products

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## Compound Focus: Ixazomib Impurity 1

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## Ixazomib Degradation Pathways & Products

The following table summarizes the main degradation pathways identified for ixazomib and the resulting products [1].

Degradation Pathway	Key Degradation Product(s)	Identification Method	Experimental Condition
Oxidative Deborylation	Impurity A	HRMS	Exposure to oxidants [1]
Amide Bond Hydrolysis	Impurity B and Impurity C	HRMS (with chemical standard confirmation)	Alkaline environment (higher pH) [1]

## Analytical Method & Stability Data

The cited study developed and validated a rapid UHPLC-UV assay for the simultaneous quantification of ixazomib and its main degradation products. The key validation parameters are summarized below [1].

Analyte	Concentration Range (µg/mL)	Key Stability Finding
Ixazomib	2.50 - 100.00	Relatively stable in neutral/acidic solution; degrades at higher pH, with oxidants, and under light [1].
Impurity A	0.75 - 60.00	Formed primarily through oxidative stress [1].
Impurity B	0.75 - 60.00	Formed primarily through hydrolytic degradation [1].
Impurity C	1.25 - 60.00	Formed primarily through hydrolytic degradation [1].

**Kinetics and Solid-State Stability:** The degradation of ixazomib in solution was found to follow first-order kinetics under neutral, acidic, alkaline, and UV stress. In contrast, the solid substance (ixazomib citrate) was relatively resistant to heat (70 °C), heat/humidity (70 °C/75% RH), and UV irradiation for 24 hours [1].

## Experimental Protocol: Forced Degradation Study

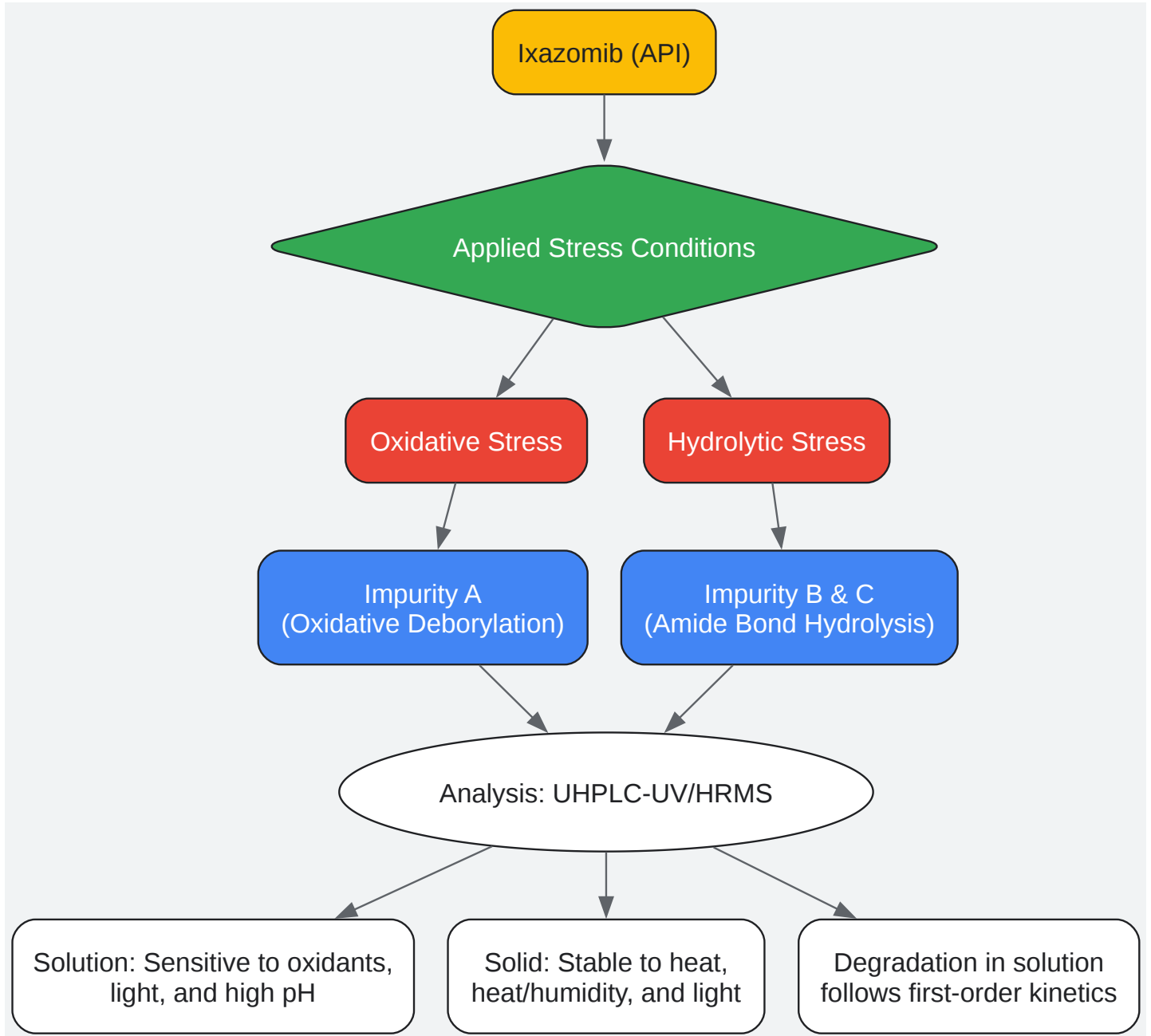
Here is a detailed methodology for the forced degradation experiments based on the study [1].

- **Objective:** To subject ixazomib to various stress conditions to induce degradation and identify the main degradation products.
- **Analytical Technique:** A novel UHPLC-UV method coupled with High-Resolution Mass Spectrometry (HRMS) for the identification of degradation products.
- **Stress Conditions Applied:**
  - **Acidic and Alkaline Hydrolysis:** Exposure to acidic and basic environments.
  - **Oxidative Stress:** Exposure to oxidants.
  - **Photolytic Stress:** Exposure to light (UV stress).
  - **Thermal and Humidity Stress (Solid-state):** Exposure to dry heat (70 °C) and humid heat (70 °C/75% RH) for 24 hours.
- **Key Steps:**
  - **Stress Procedures:** Ixazomib solutions and solid samples were subjected to the conditions listed above.

- **Sampling and Analysis:** Samples were drawn at intervals and analyzed by the UHPLC-UV method to monitor degradation.
- **Product Identification:** Degradation products observed in the chromatograms were characterized using HRMS. The chemical structures of the main products (Impurities A, B, and C) were confirmed by comparison with synthesized reference standards.
- **Kinetics Analysis:** Degradation data from solution studies under neutral, acidic, alkaline, and UV stress were fitted to kinetic models and found to follow first-order kinetics.

## Degradation Pathways & Analytical Workflow

The diagram below outlines the logical workflow and key relationships in the forced degradation study of Ixazomib.



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*Ixazomib Degradation Study Workflow*

## Key Technical Insights

This information provides a foundational understanding of ixazomib's stability profile.

- **Principal Pathways:** The two main chemical degradation pathways for ixazomib are **oxidative deboronation** and **hydrolysis of the amide bond** [1].
- **Stability Dependence:** The stability of ixazomib is highly dependent on its physical state and environment. It is more stable as a solid and degrades in solution, with the rate accelerating under specific stressors [1].
- **Advanced Analytics:** The study highlights the effectiveness of MS-compatible UHPLC methods coupled with HRMS and chemical standards for the definitive identification of degradation products in complex mixtures [1].

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## References

1. The UHPLC-UV method applied for the forced degradation study of... [pubmed.ncbi.nlm.nih.gov]

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